

Personal protective equipment for handling 1-(Phenylsulfonyl)-3-indoleboronic acid

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Compound of Interest

Compound Name: 1-(Phenylsulfonyl)-3-indoleboronic acid

Cat. No.: B151397

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Essential Safety and Handling Guide for 1-(Phenylsulfonyl)-3-indoleboronic acid

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the proper handling and disposal of **1-(Phenylsulfonyl)-3-indoleboronic acid** (CAS No: 129271-98-3). Adherence to these procedures is essential for ensuring a safe laboratory environment and minimizing risks.

Hazard Identification and Classification

1-(Phenylsulfonyl)-3-indoleboronic acid is classified as a substance that can cause skin and serious eye irritation.^[1] It may also cause respiratory irritation.^[1] The signal word for this chemical is "Warning".^[1]

Hazard Statements:

- H315: Causes skin irritation^[1]
- H319: Causes serious eye irritation^[1]
- H335: May cause respiratory irritation^[1]

Personal Protective Equipment (PPE)

To ensure personal safety while handling this compound, the following personal protective equipment is mandatory.

PPE Category	Specific Requirements	Rationale
Eye Protection	Goggles (European standard - EN 166) or safety glasses with side-shields.[1][2]	Protects against splashes and dust, preventing serious eye irritation.
Hand Protection	Protective, chemically resistant gloves (e.g., nitrile rubber). Inspect gloves before use.[1][2]	Prevents skin contact and subsequent irritation.
Skin and Body Protection	Long-sleeved clothing or a lab coat.[1]	Minimizes the risk of accidental skin exposure.
Respiratory Protection	A NIOSH/MSHA or European Standard EN 136 approved respirator is necessary when facing concentrations above the exposure limit, especially during large-scale operations or emergencies. For small-scale laboratory use, handling in a well-ventilated area or a fume hood is crucial.[1][2]	Protects against inhalation of dust or aerosols, which can cause respiratory tract irritation.

Operational and Handling Plan

Engineering Controls:

- Work in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.[1]
- Ensure that safety showers and eyewash stations are readily accessible.

Safe Handling Practices:

- Avoid contact with skin, eyes, and clothing.
- Do not breathe dust.
- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke in the laboratory.

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.
- Recommended storage temperature is between 2-8°C.[\[2\]](#)[\[3\]](#)
- Incompatible with strong oxidizing agents and alcohols.[\[1\]](#)

First Aid Measures

Immediate and appropriate first aid is crucial in case of exposure.

Exposure Route	First Aid Protocol
Eye Contact	Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. Seek medical attention if irritation persists. [1]
Skin Contact	Wash off immediately with plenty of soap and water for at least 15 minutes. If skin irritation occurs, get medical advice/attention. [1]
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Get medical attention if symptoms occur. [1]
Ingestion	Clean mouth with water and drink plenty of water afterward. Do NOT induce vomiting. Get medical attention if symptoms occur.

Spill and Disposal Plan

Spill Containment and Cleanup:

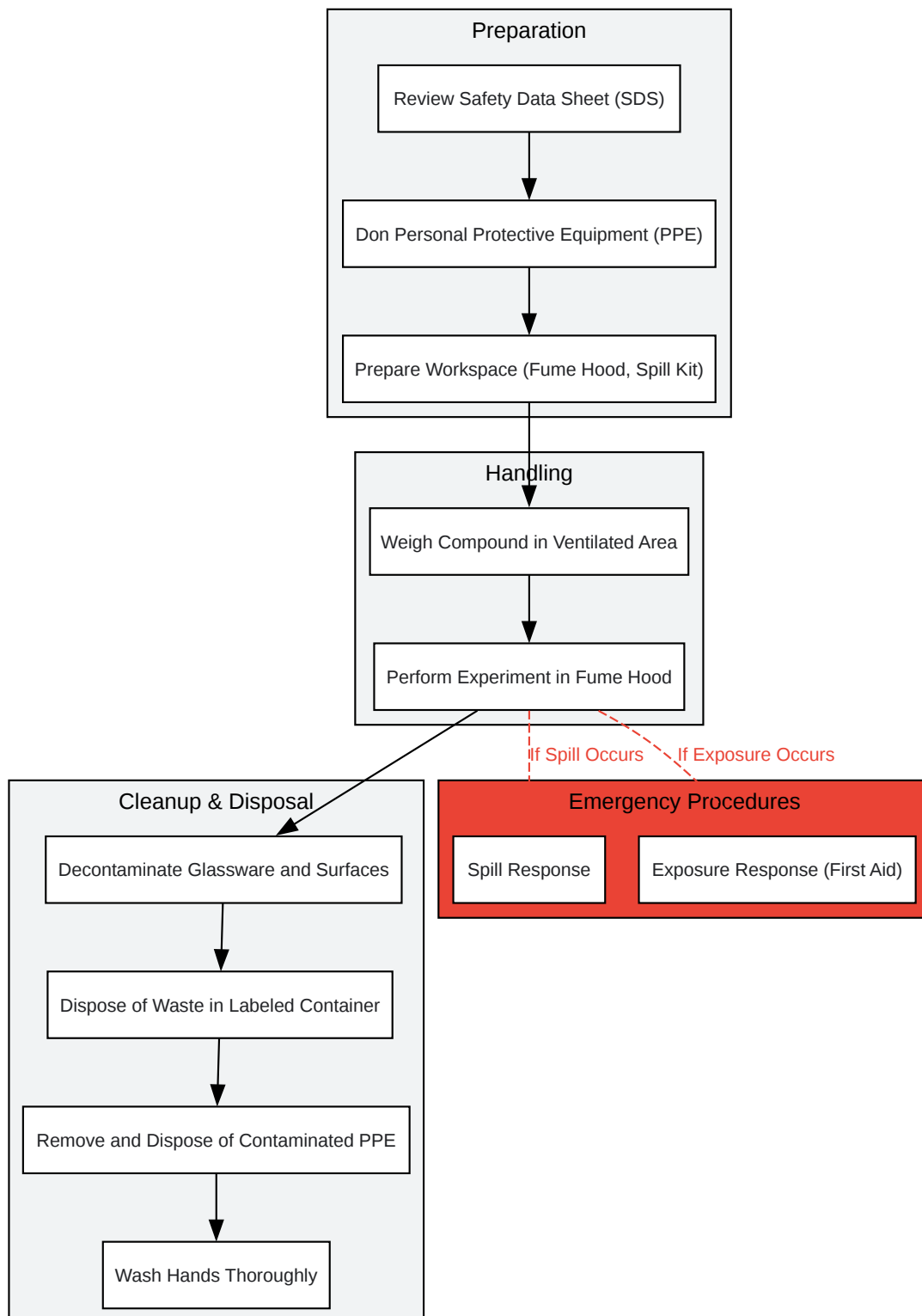
- Evacuate the area and ensure adequate ventilation.
- Wear appropriate personal protective equipment.
- For solid spills, sweep up and shovel into a suitable container for disposal. Avoid generating dust.^[1]
- For liquid spills, absorb with an inert material (e.g., sand, vermiculite) and place in a sealed container for disposal.
- Clean the spill area thoroughly.

Waste Disposal:

- Dispose of this chemical and its container as hazardous waste.^[4]
- Do not dispose of it down the drain.^[4]
- Waste must be segregated and collected in appropriately labeled, sealed containers.^{[4][5]}
- Contact your institution's environmental health and safety department or a licensed hazardous waste disposal contractor for pickup and disposal.^[4]

Experimental Workflow: Safe Handling of 1-(Phenylsulfonyl)-3-indoleboronic acid

Workflow for Safe Handling of 1-(Phenylsulfonyl)-3-indoleboronic acid

[Click to download full resolution via product page](#)Caption: Workflow for the safe handling of **1-(Phenylsulfonyl)-3-indoleboronic acid**.

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